Application Note: Salt Formation Protocols for (R)-2-(3-methoxyphenyl)pyrrolidine

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Compound of Interest

Compound Name:	*(R)-2-(3-methoxyphenyl)pyrrolidine*
CAS No.:	*1228556-79-3*
Cat. No.:	*B3224294*

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Introduction & Scope

(R)-2-(3-methoxyphenyl)pyrrolidine (CAS: 1381927-75-8 for HCl salt) is a critical chiral secondary amine intermediate often employed in the synthesis of CNS-active agents and analgesics. As a free base, the compound typically exists as a viscous oil or low-melting solid prone to oxidation and handling difficulties.

Converting this free base into a crystalline salt form is essential for:

- Stability: Preventing N-oxidation and moisture absorption.
- Purification: Rejecting process-related impurities and enhancing enantiomeric excess (ee) via crystallization.
- Handling: Facilitating precise weighing and formulation.

This guide details the protocols for generating the Hydrochloride (HCl) and L-Tartrate salts. The HCl salt is the standard for bioavailability, while the Tartrate salt is recommended for

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enantiomeric polishing (upgrading optical purity).

Pre-Formulation Assessment[1]

Before initiating salt formation, the physicochemical landscape of the base must be understood to select the appropriate counter-ion and solvent system.

pKa and Stoichiometry

- Target Moiety: Pyrrolidine Nitrogen (Secondary Amine).
- Estimated pKa: ~9.5 – 10.5 (Based on pyrrolidine analogs).
- Acid Selection Logic:
  - Strong Acids (pKa < 0): Hydrochloric acid (HCl) will protonate the amine quantitatively, forming a tight ion pair. Risk:[1][2] Potential hygroscopicity.
  - Weak Chiral Acids (pKa ~3-4): L-Tartaric acid allows for hydrogen-bond networks that often yield non-hygroscopic, high-melting crystals suitable for chiral enrichment.

Solvent Screening Strategy

Solvent Class	Examples	Utility	Recommendation
Alcohols	Methanol, Ethanol, IPA	High solubility for polar salts; good for cooling crystallization.	Primary (Tartrate)
Esters	Ethyl Acetate (EtOAc), IPAc	Moderate solubility; excellent anti-solvent.	Primary (HCl)
Ethers	MTBE, Diethyl Ether, THF	Low solubility for salts; promotes rapid precipitation.	Anti-solvent
Chlorinated	DCM, Chloroform	High solubility for free base; poor for salts.	Dissolution only

Experimental Protocols

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Protocol A: Preparation of (R)-2-(3-methoxyphenyl)pyrrolidine Hydrochloride

Objective: To produce a stoichiometric 1:1 HCl salt with high chemical purity. Scale: 10.0 g input (Free Base).

Materials

- **(R)-2-(3-methoxyphenyl)pyrrolidine** (Free Base) [>98% ee]
- Ethyl Acetate (Anhydrous)
- 4M HCl in 1,4-Dioxane (or 2M HCl in Diethyl Ether)
- Methyl tert-butyl ether (MTBE)
- Nitrogen atmosphere[3]

Procedure

- Dissolution: Charge 10.0 g (approx. 56.4 mmol) of the free base into a 250 mL 3-neck round-bottom flask equipped with a mechanical stirrer and nitrogen inlet.
- Solvent Addition: Add 60 mL of anhydrous Ethyl Acetate. Stir at room temperature (20-25°C) until a clear, homogeneous solution is obtained.
- Cooling: Cool the solution to 0–5°C using an ice/water bath.
- Acidification: Transfer 15.5 mL of 4M HCl in Dioxane (62.0 mmol, 1.1 eq) to a pressure-equalizing addition funnel. Add the acid dropwise over 30 minutes.
  - Observation: A white precipitate should begin to form immediately.
  - Critical Control: Maintain internal temperature <10°C to prevent oiling out.
- Aging: Once addition is complete, remove the ice bath and allow the slurry to warm to room temperature. Stir for 2 hours to ensure complete crystallization and morphological equilibration.

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- Anti-solvent Addition (Optional): If yield appears low, add 30 mL of MTBE dropwise to drive precipitation.
- Filtration: Filter the solid using a sintered glass funnel (porosity 3) under nitrogen.
- Washing: Wash the filter cake with 2 × 20 mL of cold (0°C) Ethyl Acetate/MTBE (1:1 mixture).
- Drying: Dry the solid in a vacuum oven at 40°C for 12 hours.

Expected Yield: 85–95% Target Melting Point: 160–180°C (Broad range typical for amorphous/semi-crystalline HCl salts; sharpens upon recrystallization from IPA).

Protocol B: Preparation of (R)-2-(3-methoxyphenyl)pyrrolidine L-Tartrate

Objective: Enantiomeric enrichment (polishing) and formation of a non-hygroscopic solid.
Scale: 5.0 g input.

Materials

- **(R)-2-(3-methoxyphenyl)pyrrolidine** (Free Base)
- L-(+)-Tartaric Acid (Anhydrous)
- Ethanol (Absolute)
- Methanol[4][5]

Procedure

- Acid Solution: In a separate beaker, dissolve 4.23 g (28.2 mmol, 1.0 eq) of L-Tartaric acid in 20 mL of warm Ethanol (50°C).
- Base Solution: Dissolve 5.0 g (28.2 mmol) of the amine free base in 10 mL of Ethanol.
- Combination: Add the base solution to the acid solution slowly while stirring at 50°C.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 15 minutes to ensure a homogeneous solution.

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  - Note: If solids persist, add Methanol dropwise until clear.

- Controlled Cooling: Turn off the heat and allow the flask to cool to room temperature slowly (over 4–6 hours) in the oil bath. This slow cooling promotes the growth of dense, pure crystals.
- Crystallization: Once at room temperature, cool further to 4°C for 12 hours.
- Isolation: Filter the white crystalline solid. Wash with cold Ethanol.
- Drying: Vacuum dry at 45°C.

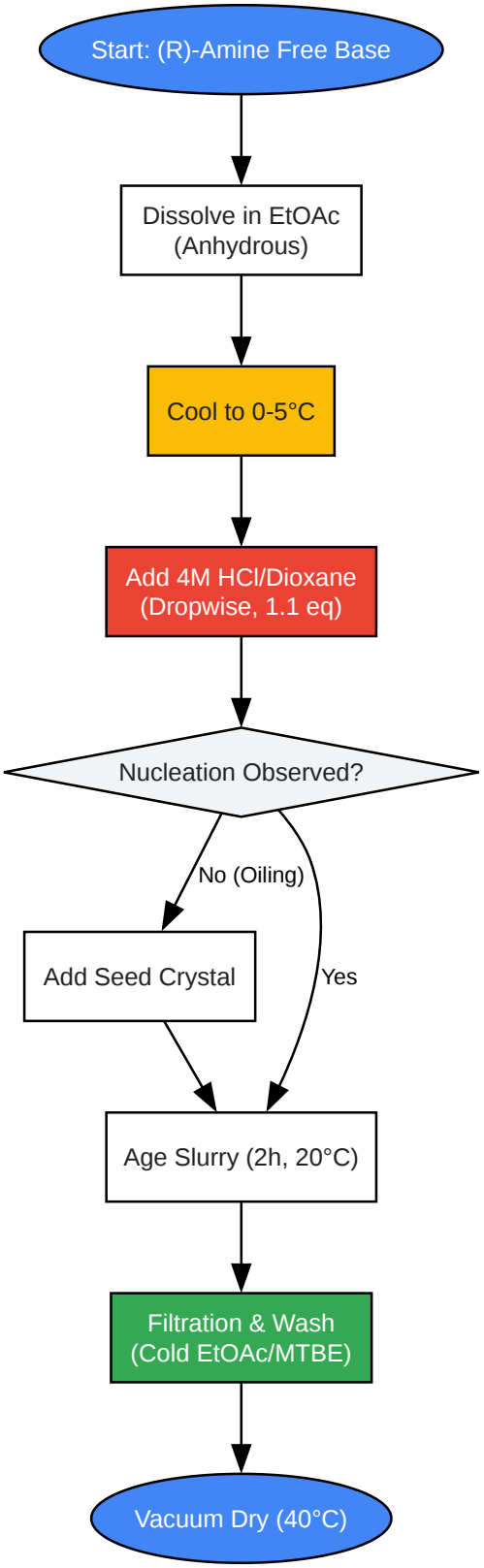
Mechanism: The L-tartaric acid forms a diastereomeric salt pair.[6] The (R)-amine/L-tartrate salt typically exhibits lower solubility than the (S)-amine/L-tartrate (or vice versa), allowing the major enantiomer to crystallize out in higher optical purity.

Process Visualization

Salt Formation Workflow

The following diagram illustrates the critical decision nodes and unit operations for the HCl salt formation.

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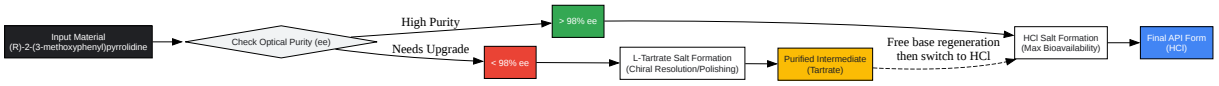
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Figure 1: Step-by-step workflow for the synthesis of the Hydrochloride salt, highlighting critical temperature control points to prevent oiling out.

Salt Selection Decision Tree

Use this logic to determine which salt form is appropriate for your specific development stage.



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Figure 2: Decision matrix for selecting between HCl and Tartrate forms based on the optical purity of the starting material.

Analytical Characterization

To validate the salt formation, the following parameters must be met.

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Test	Method	Acceptance Criteria (HCl Salt)	Acceptance Criteria (Tartrate)
Identity	1H NMR (DMSO-d6)	Shift in α-proton signals; integration matches 1:1 stoichiometry.	Presence of tartrate peak (~4.3 ppm); 1:1 stoichiometry.
Crystallinity	XRPD	Distinct diffraction peaks (no amorphous halo).	Sharp, defined peaks indicating high order.
Thermal	DSC	Endotherm onset >160°C (Decomposition may follow).	Sharp melting endotherm (typically >140°C).
Chiral Purity	Chiral HPLC	> 99.0% ee	> 99.5% ee (Enrichment expected).
Residual Solvent	GC-Headspace	< 5000 ppm (EtOAc/Dioxane)	< 5000 ppm (EtOH).

References

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